

Tetroxoprim Solubility in Common Laboratory Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Tetroxoprim*

CAS No.: *53808-87-0*

Cat. No.: *B1221704*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Tetroxoprim**, a dihydrofolate reductase inhibitor, in a range of common laboratory solvents. Understanding the solubility of an active pharmaceutical ingredient (API) like **Tetroxoprim** is a critical parameter in drug discovery and development, influencing formulation, bioavailability, and in vitro assay design. This document compiles available quantitative and qualitative solubility data, details experimental methodologies for solubility determination, and presents a logical workflow for assessing solubility.

Core Data Presentation: Tetroxoprim Solubility

The solubility of **Tetroxoprim** varies significantly across different solvents, reflecting its chemical structure. The available data is summarized in the table below for easy comparison. It is important to note that solubility can be influenced by factors such as temperature, pH, and the physical form of the compound (e.g., crystalline vs. amorphous).

Solvent	Solubility (mg/mL)	Molar Solubility (mM)	Conditions
Dimethyl Sulfoxide (DMSO)	16.67[1]	49.85[1]	Ultrasonic warming and heating to 60°C[1]
Water	2.65[2]	7.92	30°C[2]
Chloroform	69[2]	206.3	30°C[2]
n-Octanol	1.61[2]	4.82	30°C[2]
Ethanol	Slightly Soluble	Not Determined	-
Methanol	Slightly Soluble	Not Determined	-
Acetone	Not Determined	Not Determined	-

Note: The molecular weight of **Tetroxoprim** is 334.37 g/mol .

Experimental Protocols

The determination of drug solubility is a fundamental experimental procedure in pharmaceutical sciences. The data presented in this guide is primarily derived from the well-established shake-flask method, coupled with a suitable analytical technique for quantification, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).

Equilibrium Solubility Determination via Shake-Flask Method

The shake-flask method is considered the gold standard for determining the thermodynamic equilibrium solubility of a compound.

Principle: An excess amount of the solid compound is agitated in a specific solvent for a prolonged period until equilibrium is reached between the dissolved and undissolved solute. The concentration of the dissolved compound in the saturated solution is then measured.

Detailed Methodology:

- Preparation of Saturated Solution:

- Add an excess amount of **Tetroxoprim** to a known volume of the desired solvent (e.g., water, ethanol, DMSO) in a sealed, inert container (e.g., glass vial). The presence of undissolved solid is crucial to ensure saturation.
- Seal the container to prevent solvent evaporation.
- Agitate the mixture at a constant temperature (e.g., 25°C or 37°C) using a mechanical shaker or orbital incubator for a sufficient duration to reach equilibrium. A period of 24 to 72 hours is typically recommended.
- Phase Separation:
 - After the equilibration period, cease agitation and allow the suspension to settle.
 - Separate the saturated supernatant from the excess solid. This can be achieved by:
 - Centrifugation: Centrifuge the sample at a high speed to pellet the undissolved solid.
 - Filtration: Filter the suspension through a chemically inert, low-binding filter (e.g., 0.22 µm PVDF or PTFE syringe filter) to remove any solid particles. The first few drops of the filtrate should be discarded to avoid any potential adsorption onto the filter membrane.
- Quantification of Dissolved **Tetroxoprim**:
 - Accurately dilute the clear, saturated supernatant with the appropriate solvent to a concentration within the linear range of the chosen analytical method.
 - Analyze the concentration of **Tetroxoprim** in the diluted sample using a validated analytical method.

Analytical Quantification: UV-Vis Spectroscopy

UV-Vis spectroscopy is a common, rapid, and cost-effective method for quantifying the concentration of a chromophoric compound like **Tetroxoprim** in solution.

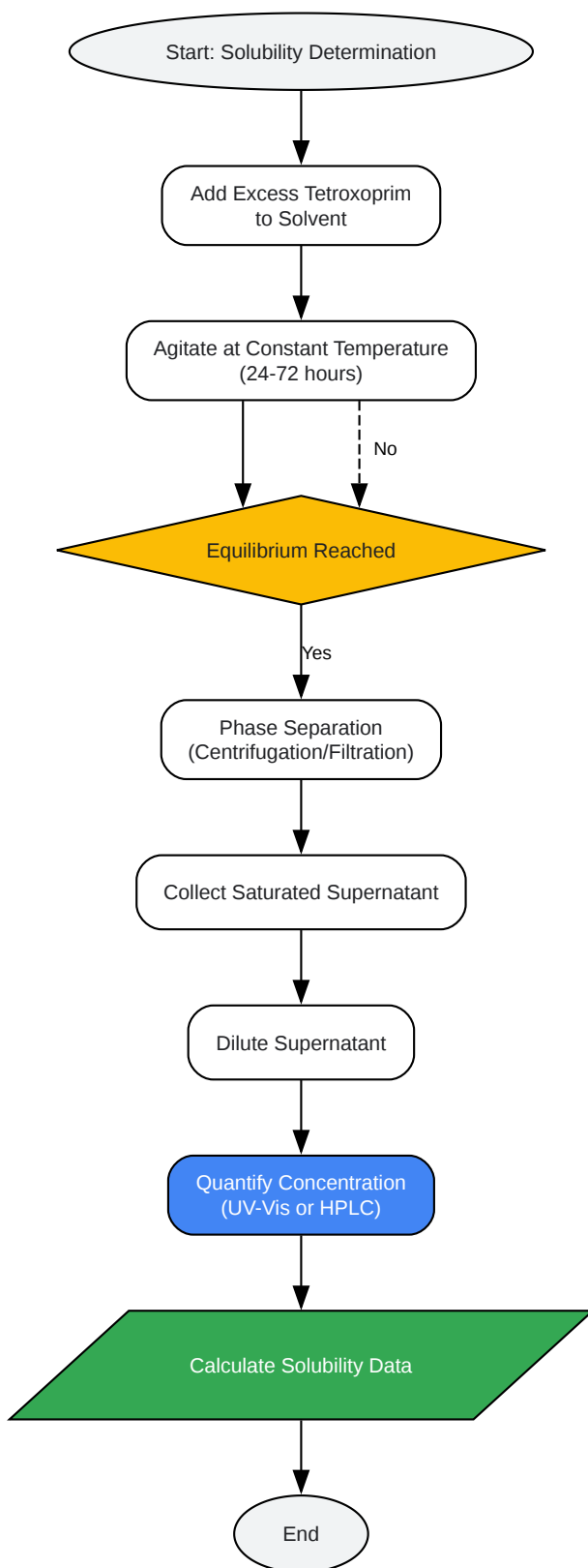
Principle: The amount of ultraviolet or visible light absorbed by a solution is directly proportional to the concentration of the absorbing species in that solution (Beer-Lambert Law).

Detailed Methodology:

- Determination of Maximum Absorbance (λ_{max}):
 - Prepare a dilute solution of **Tetroxoprim** in the solvent of interest.
 - Scan the solution using a UV-Vis spectrophotometer over a relevant wavelength range (e.g., 200-400 nm) to identify the wavelength of maximum absorbance (λ_{max}).
- Preparation of Standard Curve:
 - Prepare a series of standard solutions of **Tetroxoprim** of known concentrations in the same solvent used for the solubility experiment.
 - Measure the absorbance of each standard solution at the predetermined λ_{max} .
 - Plot a calibration curve of absorbance versus concentration. The resulting plot should be linear, and the equation of the line ($y = mx + c$) will be used to determine the concentration of unknown samples.
- Sample Analysis:
 - Measure the absorbance of the diluted supernatant from the shake-flask experiment at the λ_{max} .
 - Use the calibration curve equation to calculate the concentration of **Tetroxoprim** in the diluted sample.
 - Account for the dilution factor to determine the original concentration in the saturated solution, which represents the solubility.

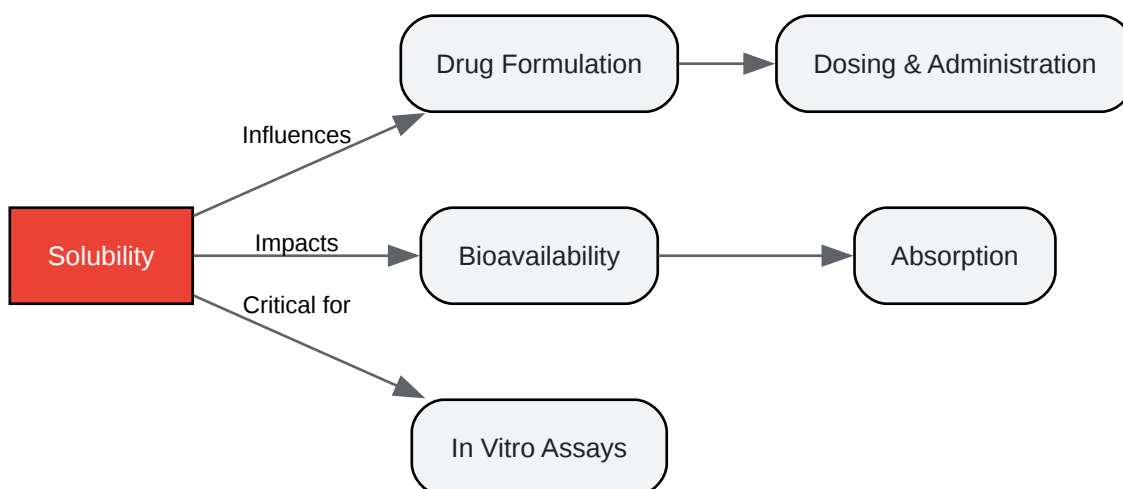
Mandatory Visualization

The following diagrams illustrate the key workflows and concepts discussed in this guide.



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Shake-Flask Method Experimental Workflow



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- To cite this document: BenchChem. [Tetroxoprim Solubility in Common Laboratory Solvents: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1221704/docs#tetroxoprim-solubility-in-common-laboratory-solvents-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b1221704/docs#tetroxoprim-solubility-in-common-laboratory-solvents-an-in-depth-technical-guide)

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